

Personal protective equipment for handling 2-Chloro-5-methyl-3-nitropyridine

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Compound of Interest

Compound Name: 2-Chloro-5-methyl-3-nitropyridine

Cat. No.: B188117

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Essential Safety and Handling Guide for 2-Chloro-5-methyl-3-nitropyridine

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **2-Chloro-5-methyl-3-nitropyridine** (CAS No. 23056-40-8). Adherence to these procedures is essential for ensuring laboratory safety and regulatory compliance.

Hazard Identification and Personal Protective Equipment (PPE)

2-Chloro-5-methyl-3-nitropyridine is a hazardous substance that requires careful handling to prevent exposure. The primary hazards are summarized in the table below.

Table 1: Hazard Classification for **2-Chloro-5-methyl-3-nitropyridine**^{[1][2]}

Hazard Class	GHS Hazard Code	Description
Acute Toxicity, Oral (Category 3)	H301	Toxic if swallowed
Skin Irritation (Category 2)	H315	Causes skin irritation
Serious Eye Damage (Category 1)	H318	Causes serious eye damage
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation	H335	May cause respiratory irritation

To mitigate these risks, the following personal protective equipment must be worn at all times when handling this compound.

Table 2: Recommended Personal Protective Equipment (PPE)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.	Protects against splashes and solid particulates, preventing serious eye damage.
Skin Protection	Chemical-resistant gloves (see below for details) and a lab coat.	Prevents skin irritation and potential absorption.
Respiratory Protection	A NIOSH-approved N95 dust mask or a respirator with a particulate filter.	Protects against inhalation of the solid compound, which can cause respiratory tract irritation.

Glove Selection:

While specific permeation data for **2-Chloro-5-methyl-3-nitropyridine** is not readily available, a conservative approach based on its chemical class (halogenated and nitrated aromatic) is recommended.

- For incidental contact (splash protection): Nitrile gloves are a common and generally effective choice in a laboratory setting.[6][7]
- For extended contact or immersion: Thicker, chemical-resistant gloves are necessary. Given the nature of the compound, butyl rubber gloves are often recommended for protection against both halogenated organic compounds and nitro-compounds.

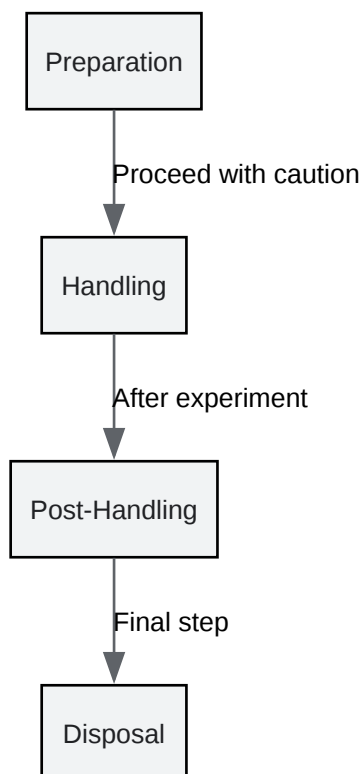
Important: Always inspect gloves for any signs of degradation or damage before and during use. If contact with the chemical occurs, remove the gloves immediately, wash your hands thoroughly, and put on a new pair.

Safe Handling Protocol

The following step-by-step protocol should be followed to ensure the safe handling of **2-Chloro-5-methyl-3-nitropyridine** in a laboratory setting.

Experimental Workflow for Safe Handling:

Safe Handling Workflow for 2-Chloro-5-methyl-3-nitropyridine



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Caption: A generalized workflow for the safe handling of **2-Chloro-5-methyl-3-nitropyridine**.

Step 1: Preparation

- Review the Safety Data Sheet (SDS): Before beginning any work, thoroughly read and understand the SDS for **2-Chloro-5-methyl-3-nitropyridine**.
- Designate a Work Area: All work with this compound must be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Assemble PPE: Ensure all necessary PPE is readily available and in good condition.
- Prepare for Spills: Have a chemical spill kit readily accessible.

Step 2: Handling

- Weighing and Transfer: Handle the solid compound with care to avoid generating dust. Use a spatula for transfers.
- In Solution: When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Reactions: Keep all reaction vessels containing this compound clearly labeled and within the fume hood.

Step 3: Post-Handling

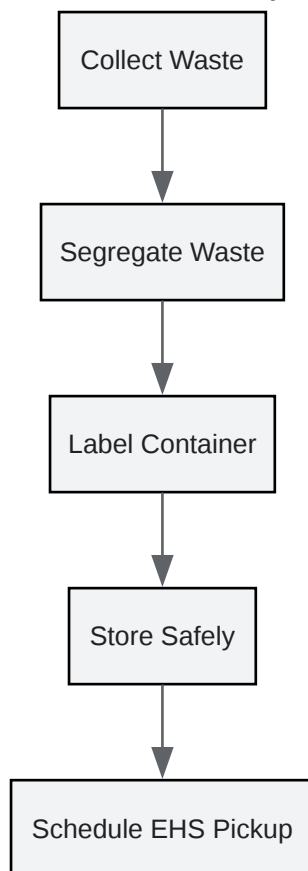
- Decontamination: Thoroughly decontaminate all surfaces and equipment that came into contact with the chemical. The first rinse of glassware should be collected as hazardous waste.^[8]
- Personal Hygiene: After handling is complete and before leaving the laboratory, wash your hands thoroughly with soap and water.

Disposal Plan

Proper disposal of **2-Chloro-5-methyl-3-nitropyridine** and any associated waste is crucial to prevent environmental contamination and ensure regulatory compliance. As a halogenated organic compound, it must be disposed of as hazardous waste.^{[3][9]}

Disposal Workflow:

Disposal Workflow for 2-Chloro-5-methyl-3-nitropyridine Waste



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